

stability and storage conditions for 2-(4-Nitrophenyl)propanenitrile

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Compound of Interest

Compound Name: 2-(4-Nitrophenyl)propanenitrile

Cat. No.: B1304935

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An In-depth Technical Guide to the Stability and Storage of **2-(4-Nitrophenyl)propanenitrile**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **2-(4-Nitrophenyl)propanenitrile**. Due to the limited availability of specific stability studies on this compound in publicly accessible literature, this guide combines general chemical principles, information on analogous compounds, and established industry guidelines to provide a thorough understanding for researchers, scientists, and professionals in drug development.

Physicochemical Properties and General Stability

2-(4-Nitrophenyl)propanenitrile is a crystalline solid, appearing as a white to light yellow or cream-colored powder. Its stability is influenced by its physical and chemical properties. The presence of a nitro group and a nitrile group on the aromatic ring dictates its reactivity and potential degradation pathways.

Table 1: Physicochemical Properties of **2-(4-Nitrophenyl)propanenitrile** and Related Compounds

Property	2-(4-Nitrophenyl)propanenitrile	2-methyl-2-(4-nitrophenyl)propanenitrile	p-Nitrophenylacetone
Appearance	White to light yellow crystalline powder	White to light yellow solid[1]	Cream to yellow crystalline powder
Molecular Formula	C ₉ H ₈ N ₂ O ₂ [2]	C ₁₀ H ₁₀ N ₂ O ₂ [3]	C ₈ H ₆ N ₂ O ₂
Molecular Weight	176.17 g/mol [2]	190.20 g/mol [3]	162.15 g/mol
Melting Point	Data not available	80-81.5°C[1]	113-115°C
Solubility	Insoluble in water; Soluble in ethanol and ether	Data not available	Insoluble in water; Soluble in ethanol, ether
Storage Temperature	Room temperature, below +30°C	Sealed in dry, Room Temperature[1]	Store below +30°C

Recommended Storage and Handling Conditions

Proper storage and handling are paramount to maintaining the integrity of **2-(4-Nitrophenyl)propanenitrile**.

Table 2: Recommended Storage and Handling for **2-(4-Nitrophenyl)propanenitrile**

Condition	Recommendation	Rationale
Temperature	Store in a cool, dry place. Room temperature (typically 15-25°C) is generally acceptable. ^[1]	Prevents thermal degradation.
Light	Store in a light-resistant container.	The nitroaromatic group may confer photosensitivity.
Atmosphere	Keep container tightly closed and sealed in a dry environment. ^[1]	Protects from moisture, which could lead to hydrolysis of the nitrile group, and from atmospheric contaminants.
Incompatibilities	Avoid strong oxidizing agents, strong acids, strong bases, and strong reducing agents.	These can react with the nitrile or nitro groups, leading to degradation.
Handling	Use in a well-ventilated area. Avoid contact with skin and eyes. Do not breathe dust.	The compound is classified as harmful and an irritant.

Potential Degradation Pathways

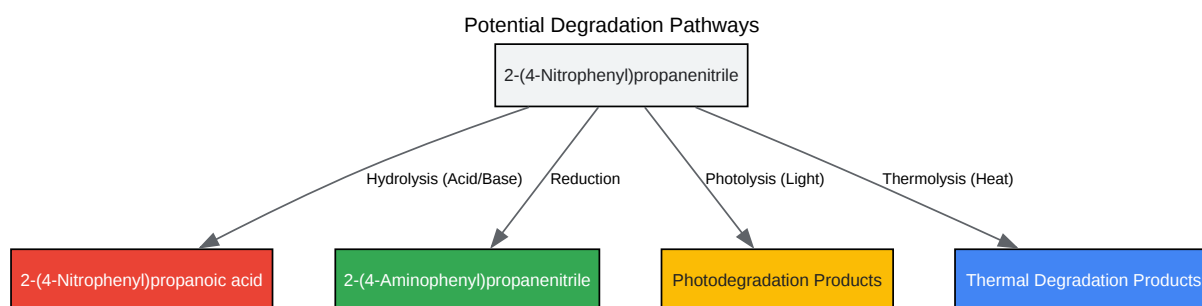
While specific degradation studies for **2-(4-Nitrophenyl)propanenitrile** are not readily available, potential degradation pathways can be inferred based on its chemical structure. Forced degradation studies under various stress conditions (hydrolysis, oxidation, photolysis, and thermal stress) are essential to identify likely degradation products.^{[4][5][6]}

- **Hydrolysis:** The nitrile group ($-C\equiv N$) is susceptible to hydrolysis under both acidic and basic conditions. Acidic hydrolysis would likely yield the corresponding carboxylic acid, 2-(4-nitrophenyl)propanoic acid, and ammonium ions. Basic hydrolysis would initially form the carboxylate salt and ammonia. The rate of hydrolysis is dependent on pH and temperature.
- **Reduction:** The nitro group ($-NO_2$) is susceptible to reduction, which can lead to the formation of nitroso, hydroxylamino, and ultimately the amino derivative, 2-(4-

aminophenyl)propanenitrile. This is a common metabolic pathway for nitroaromatic compounds.

- Photodegradation: Aromatic nitro compounds can be susceptible to photodegradation.[6] Exposure to UV or visible light may lead to complex degradation pathways, potentially involving radical mechanisms.
- Thermal Degradation: At elevated temperatures, thermal decomposition can occur. The degradation pathway and products will depend on the temperature and atmosphere (oxidative or inert).

Below is a conceptual diagram illustrating potential degradation pathways.



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A diagram of potential degradation routes for **2-(4-Nitrophenyl)propanenitrile**.

Experimental Protocols for Stability Assessment

To rigorously assess the stability of **2-(4-Nitrophenyl)propanenitrile**, a stability-indicating analytical method must be developed and validated. High-Performance Liquid Chromatography (HPLC) with UV detection is a common and effective technique for this purpose.[7]

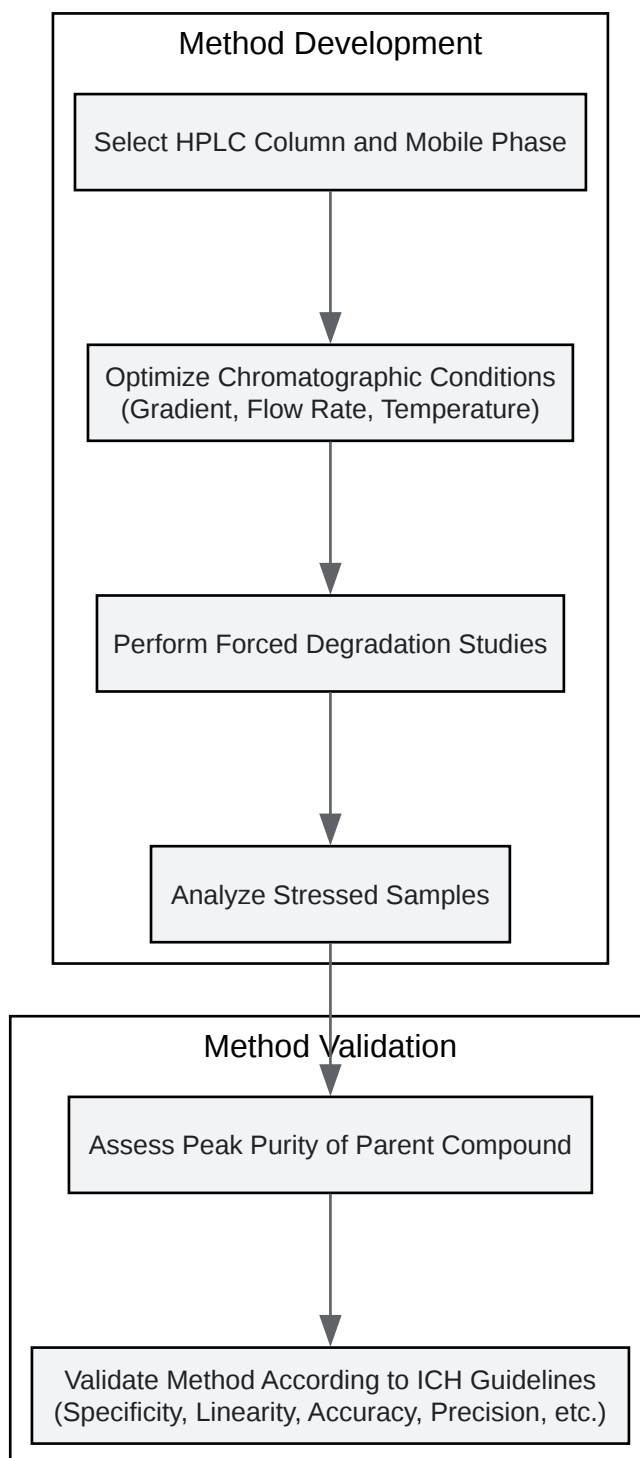
Development of a Stability-Indicating HPLC Method

A stability-indicating method is one that can separate the parent compound from its degradation products, allowing for an accurate assessment of the parent compound's

concentration over time.

A general workflow for developing such a method is as follows:

Workflow for Stability-Indicating Method Development



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A typical workflow for developing a stability-indicating analytical method.

Forced Degradation Studies Protocol

Forced degradation studies are essential to generate potential degradation products and to demonstrate the specificity of the analytical method.^{[5][8]}

Table 3: General Protocol for Forced Degradation Studies

Stress Condition	Typical Reagents and Conditions	Purpose
Acid Hydrolysis	0.1 M - 1 M HCl at room temperature and elevated temperature (e.g., 60-80°C)	To assess degradation in acidic conditions.
Base Hydrolysis	0.1 M - 1 M NaOH at room temperature and elevated temperature (e.g., 60-80°C)	To assess degradation in basic conditions.
Oxidation	3-30% H ₂ O ₂ at room temperature	To evaluate susceptibility to oxidation.
Thermal Degradation	Dry heat (e.g., 80-100°C) for a specified duration	To determine the effect of high temperatures.
Photostability	Exposure to a combination of visible and UV light (e.g., ICH option 1 or 2)	To assess sensitivity to light.

Samples should be taken at various time points and analyzed by the developed HPLC method. The goal is to achieve 5-20% degradation of the active pharmaceutical ingredient.

Data Presentation for Stability Studies

Quantitative data from stability studies should be presented in a clear and organized manner to facilitate analysis and interpretation.

Table 4: Example of a Stability Data Summary Table

Storage Condition	Time Point (Months)	Appearance	Assay (% of Initial)	Total Impurities (%)
25°C / 60% RH	0	White powder	100.0	0.1
	3	White powder	99.8	0.2
	6	White powder	99.5	0.3
	12	White powder	99.1	0.4
40°C / 75% RH	0	White powder	100.0	0.1
	1	White powder	98.5	0.8
	3	White powder	97.2	1.5
	6	Off-white powder	95.0	2.5

Conclusion

While specific, publicly available stability data for **2-(4-Nitrophenyl)propanenitrile** is scarce, a comprehensive understanding of its potential stability challenges can be derived from its chemical structure and general principles of pharmaceutical stability testing. It is a compound that requires careful handling and storage to avoid degradation, particularly from hydrolysis, reduction, and potentially photolysis. For any application in research or drug development, it is crucial to perform dedicated stability studies using a validated stability-indicating method to establish a reliable shelf-life and appropriate storage conditions. The protocols and frameworks outlined in this guide provide a robust starting point for such investigations.

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